

Application Note: Precision Synthesis of 4-Amino-2-Chloro-5-Methylpyrimidine Derivatives

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Compound of Interest

Compound Name: 2-chloro-4-methanesulfonyl-5-methylpyrimidine

CAS No.: 2260936-01-2

Cat. No.: B2871205

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Executive Summary & Strategic Importance

The 4-amino-2-chloro-5-methylpyrimidine scaffold is a cornerstone intermediate in the synthesis of Type I and Type II kinase inhibitors (e.g., analogues of Dasatinib, Pazopanib) and various antiviral agents. Its structural value lies in the 2-chloro "handle," which remains available for highly specific downstream coupling, while the 4-amino group provides essential hydrogen-bond donor capability within the ATP-binding pocket of target enzymes.

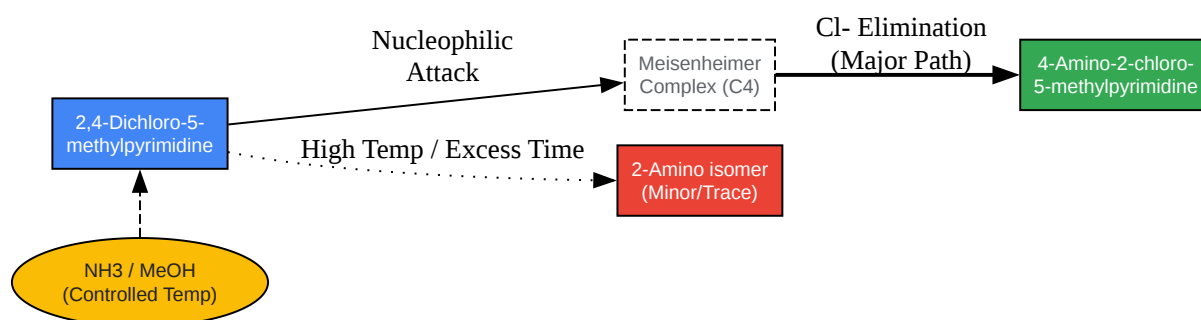
This Application Note provides a validated, scalable protocol for synthesizing this core from 2,4-dichloro-5-methylpyrimidine. Unlike generic procedures, this guide addresses the critical challenge of regioselectivity—ensuring the amine installs at the C4 position rather than C2—and provides a decision matrix for subsequent derivatization.

Retrosynthetic Logic & Mechanism

The synthesis relies on the electronic differentiation between the C2 and C4 positions of the pyrimidine ring.

- Substrate: 2,4-dichloro-5-methylpyrimidine.[1]
- Electronic Bias: The C4 position is more electrophilic than C2 due to the para-like resonance contribution from N1 and N3, making it more susceptible to Nucleophilic Aromatic Substitution ().
- Steric Influence: The C5-methyl group introduces mild steric strain. While this might theoretically hinder C4 attack, the electronic activation at C4 overwhelmingly dictates the regiochemistry under controlled temperatures.

Pathway Visualization



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Figure 1: Reaction pathway highlighting the regioselective dominance of C4 substitution under kinetic control.

Protocol 1: Regioselective Synthesis of the Core

Objective: Synthesize 4-amino-2-chloro-5-methylpyrimidine (CAS: 14394-70-8) with >95% regioselectivity.

Materials

- Precursor: 2,4-Dichloro-5-methylpyrimidine (1.0 equiv).

- Reagent: 7N Ammonia in Methanol (3.0 - 4.0 equiv). Note: Using alcoholic ammonia is preferred over aqueous ammonia to prevent hydrolysis to the pyrimidinone.
- Solvent: Methanol (anhydrous).
- Equipment: Pressure-rated glass vessel or sealed tube (if performing at scale >10g).

Step-by-Step Methodology

- Dissolution: In a reaction vessel equipped with a magnetic stir bar, dissolve 2,4-dichloro-5-methylpyrimidine (10.0 g, 61.3 mmol) in Methanol (60 mL). Ensure complete dissolution; the solution should be clear/colorless.
- Reagent Addition (Critical Step): Cool the solution to 0°C using an ice bath. Slowly add 7N in MeOH (35 mL, ~245 mmol) dropwise over 20 minutes.
 - Expert Insight: Adding ammonia at low temperature prevents localized heating, which can trigger substitution at the C2 position or double substitution (2,4-diamino).
- Reaction: Seal the vessel and allow it to warm to Room Temperature (20-25°C). Stir for 12–16 hours.
 - Monitoring: Check by TLC (50% EtOAc/Hexanes) or LC-MS. The starting material () should disappear, and a new polar spot () should appear.
- Workup:
 - Concentrate the reaction mixture under reduced pressure to remove excess ammonia and methanol. A white to off-white solid residue will remain.
 - Resuspend the residue in cold water (100 mL). Stir vigorously for 30 minutes. The product is sparingly soluble in water, while the ammonium chloride byproduct will dissolve.
- Isolation: Filter the suspension. Wash the filter cake with cold water (

mL) followed by a minimal amount of cold diethyl ether (to remove unreacted starting material).

- Drying: Dry the solid in a vacuum oven at 45°C for 6 hours.

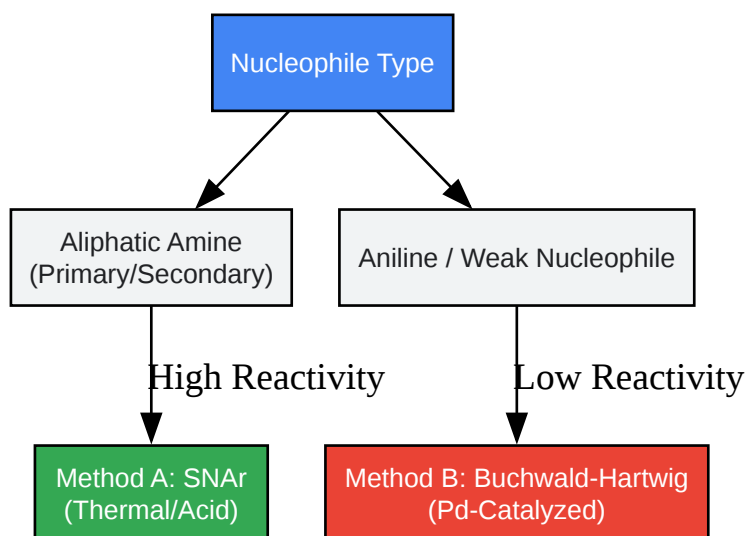
Expected Results

- Yield: 75–85%
- Appearance: White crystalline solid.
- Purity: >98% (HPLC).

Protocol 2: Downstream Derivatization (C2-Functionalization)

Once the core is synthesized, the 2-chloro position is deactivated relative to the starting material but remains reactive enough for functionalization. The choice of method depends on the nucleophile.

Decision Matrix



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Figure 2: Strategic selection of coupling method based on nucleophile electronics.

Method A: Thermal (For Aliphatic Amines)

- Conditions: 3.0 equiv Amine, n-Butanol or IPA, 100–120°C (Sealed tube), DIPEA (2.0 equiv).
- Note: The 4-amino group donates electron density into the ring, deactivating the 2-position. High temperatures are required.

Method B: Buchwald-Hartwig Coupling (For Anilines/Heterocycles)

- Substrate: 4-amino-2-chloro-5-methylpyrimidine (1.0 equiv).
- Coupling Partner: Aniline derivative (1.2 equiv).
- Catalyst:
(0.02 equiv) + Xantphos (0.04 equiv).
- Base:
(2.0 equiv).
- Solvent: 1,4-Dioxane (anhydrous).
- Conditions: 100°C, under Argon, 4–12 hours.
- Expert Insight: Xantphos is preferred for pyrimidine chlorides due to its wide bite angle, which facilitates the reductive elimination step on the electron-deficient ring.

Analytical Validation (Self-Validating System)

To ensure the protocol worked and the regiochemistry is correct (4-amino vs 2-amino), use the following data markers.

Quantitative Data Summary

Parameter	Specification	Diagnostic Signal
Appearance	White Solid	N/A
Melting Point	192–196°C	Sharp range indicates purity.
LC-MS (ESI+)	$[M+H]^+ = 144.0/146.0$	Chlorine isotope pattern (3:1 ratio).
1H NMR (DMSO- d_6)	Regio-Proof	NOE Correlation (See below).

Critical NMR Interpretation

- 5-Methyl Group: Singlet/Triplet at

1.95 – 2.05 ppm.

- C6-Proton: Singlet at

7.70 – 7.90 ppm.

- 4-Amino Group: Broad singlet at

6.80 – 7.20 ppm (exchangeable).

The Regiochemistry Check (NOE): Perform a 1D-NOESY experiment irradiating the Methyl signal (~2.0 ppm).

- Target (4-amino): You will observe a strong NOE enhancement of the Amine protons (because they are ortho to the methyl).
- Wrong Isomer (2-amino): You will observe NOE enhancement of the C6-Proton only; the amine is too far away.

Troubleshooting & Safety

- Issue: Low Yield / Incomplete Reaction.
 - Cause: Old ammonia solution (titer < 7N).

- Fix: Use fresh anhydrous ammonia in MeOH. Do not use aqueous ammonia.
- Issue: Formation of 2,4-diamino byproduct.
 - Cause: Temperature too high during addition or excess ammonia >5 equiv with heat.
 - Fix: Maintain 0°C strictly during addition.
- Safety Hazard:
 - Aminopyrimidines can be skin sensitizers. Handle with gloves and in a fume hood.
 - Reaction vessels may pressurize upon heating; use appropriate shielding.

References

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- Buchwald-Hartwig Conditions for Chloropyrimidines
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 - Source: Organic Synthesis / ResearchGate.[[2](#)]
 - URL:[[Link](#)]
- Physical Property Data
 - Title: 4-Amino-2-chloro-5-fluoropyrimidine (Analogous D)
 - Source: Thermo Scientific Chemicals.[[3](#)]

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